

# An In-depth Technical Guide to the Safety of Acryloyl-PEG4-OH

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## Compound of Interest

Compound Name: Acryloyl-PEG4-OH

Cat. No.: B3120244

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety information for **Acryloyl-PEG4-OH** (CAS No: 26150-06-1), a commonly used reagent in bioconjugation, hydrogel formation, and drug delivery systems. Understanding the potential hazards and proper handling procedures is critical to ensure laboratory safety and experimental integrity. This document synthesizes available Safety Data Sheet (SDS) information, provides structured data for quick reference, outlines standard experimental protocols for safe handling, and presents logical workflows for safety procedures.

## Section 1: GHS Hazard Identification and Classification

**Acryloyl-PEG4-OH** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is important to note that classifications may vary slightly between suppliers. The primary hazards identified are:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[1]
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.[1]
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[1]

GHS Label Elements:

- Pictogram:
  - Health Hazard
  - Environmental Hazard
- Signal Word: Warning
- Hazard Statements:
  - H302: Harmful if swallowed.[1]
  - H410: Very toxic to aquatic life with long lasting effects.[1]
- Precautionary Statements:
  - P264: Wash skin thoroughly after handling.[1]
  - P270: Do not eat, drink or smoke when using this product.[1]
  - P273: Avoid release to the environment.[1]
  - P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
  - P330: Rinse mouth.[1]
  - P391: Collect spillage.[1]
  - P501: Dispose of contents/container to an approved waste disposal plant.[1]

It is noteworthy that some suppliers classify this compound as not a hazardous substance or mixture. Given the conflicting classifications, it is prudent to handle the material with the assumption that the more stringent classification is accurate.

## Section 2: Quantitative Data Summary

The following tables summarize the available quantitative data for **Acryloyl-PEG4-OH**. Much of the specific experimental data is not available in the public domain; in such cases, "No data

available" is indicated.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C11H22O5	[1]
Molecular Weight	234.29 g/mol	[1]
Appearance	Solid	[1]
Odor	No data available	[1]
pH	No data available	[1]
Melting/Freezing Point	No data available	[1]
Boiling Point/Range	No data available	[1]
Flash Point	No data available	[1]
Solubility	Soluble in DMSO, DMF, chloroform, and dichloromethane.	[2]

Table 2: Toxicological Information

Endpoint	Value	Species	Source
Acute Oral Toxicity	Category 4	N/A	[1]
Carcinogenicity	No ingredient of this product present at levels greater than or equal to 0.1% is identified as a carcinogen by IARC, NTP, or OSHA.	N/A	

Table 3: Exposure Controls and Personal Protection

Control Parameter	Recommendation	Source
Engineering Controls	Ensure adequate ventilation. Provide accessible safety shower and eye wash station.	[1]
Eye/Face Protection	Safety goggles with side-shields.	[1]
Hand Protection	Protective gloves. Inspect prior to use.	[1]
Skin and Body Protection	Impervious clothing.	[1]
Respiratory Protection	Suitable respirator. Use type N95 (US) or type P1 (EN 143) dust masks if desired.	[1][2]

## Section 3: Experimental Protocols for Safe Handling

Detailed experimental protocols for **Acryloyl-PEG4-OH** are not explicitly published. However, based on its chemical nature as a PEGylated acrylate, the following standard procedures are recommended.

### 3.1 General Handling and Storage Protocol

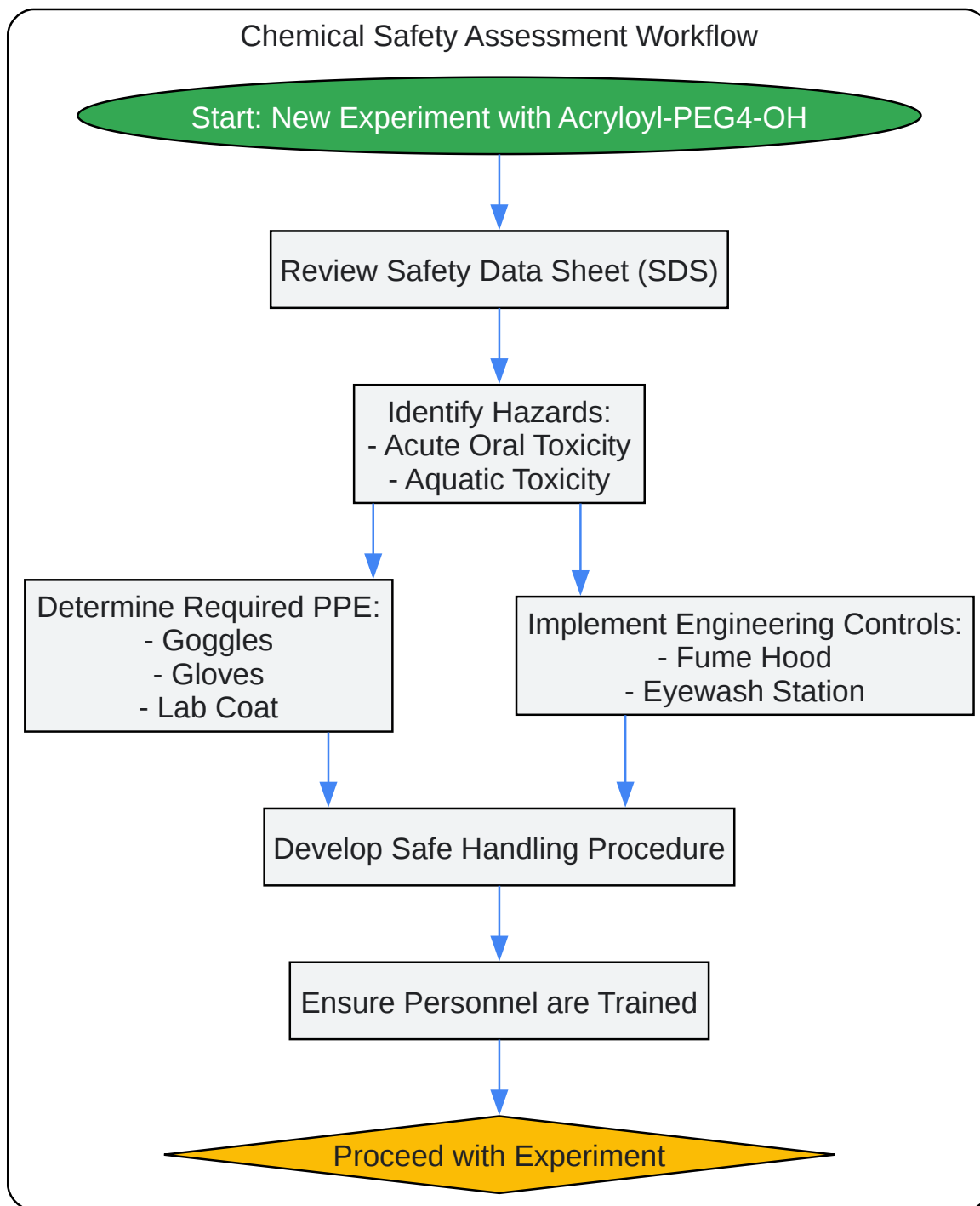
- Storage: Keep the container tightly sealed in a cool, well-ventilated area.[1] Store at -20°C for powder form or -80°C when in solvent.[1] Keep away from direct sunlight and sources of ignition.[1]
- Ventilation: Use only in areas with appropriate exhaust ventilation to avoid inhalation of dust or aerosols.[1]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles with side-shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.[1]
- Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the laboratory.[1] Change contaminated clothing promptly.

### 3.2 Spill or Leak Cleanup Protocol

- Immediate Action: Evacuate the area and ensure adequate ventilation. Avoid breathing dust or vapors.
- Containment: For liquid spills, absorb with a finely-powdered liquid-binding material such as diatomite or universal binders.[1] For solid spills, gently sweep or collect with a wet cloth to avoid dust formation.[3]
- Collection: Place the spilled material and contaminated absorbent into a suitable, labeled container for disposal.[3]
- Decontamination: Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[1]
- Waste Disposal: Dispose of the contaminated material as hazardous waste according to local, state, and federal regulations.[1]

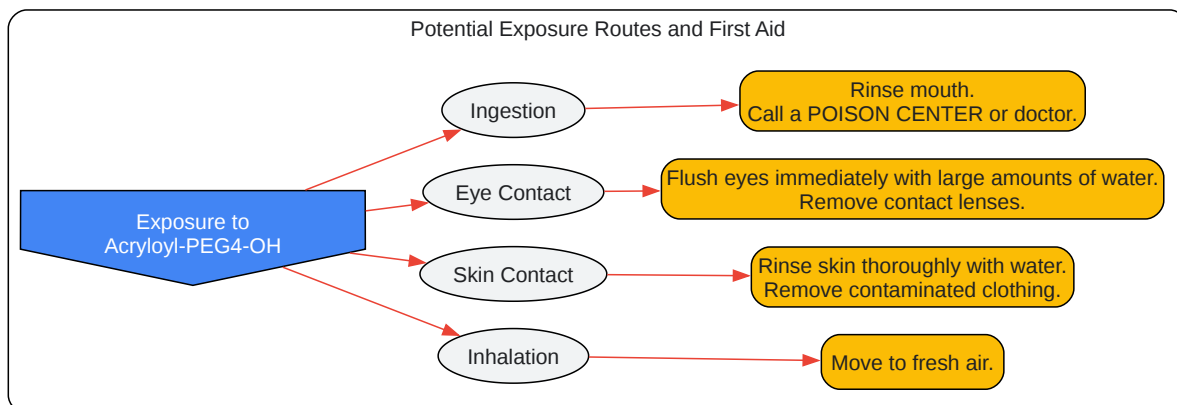
## Section 4: Visualized Safety Workflows

The following diagrams, generated using Graphviz, illustrate key safety-related workflows for handling **Acryloyl-PEG4-OH**.



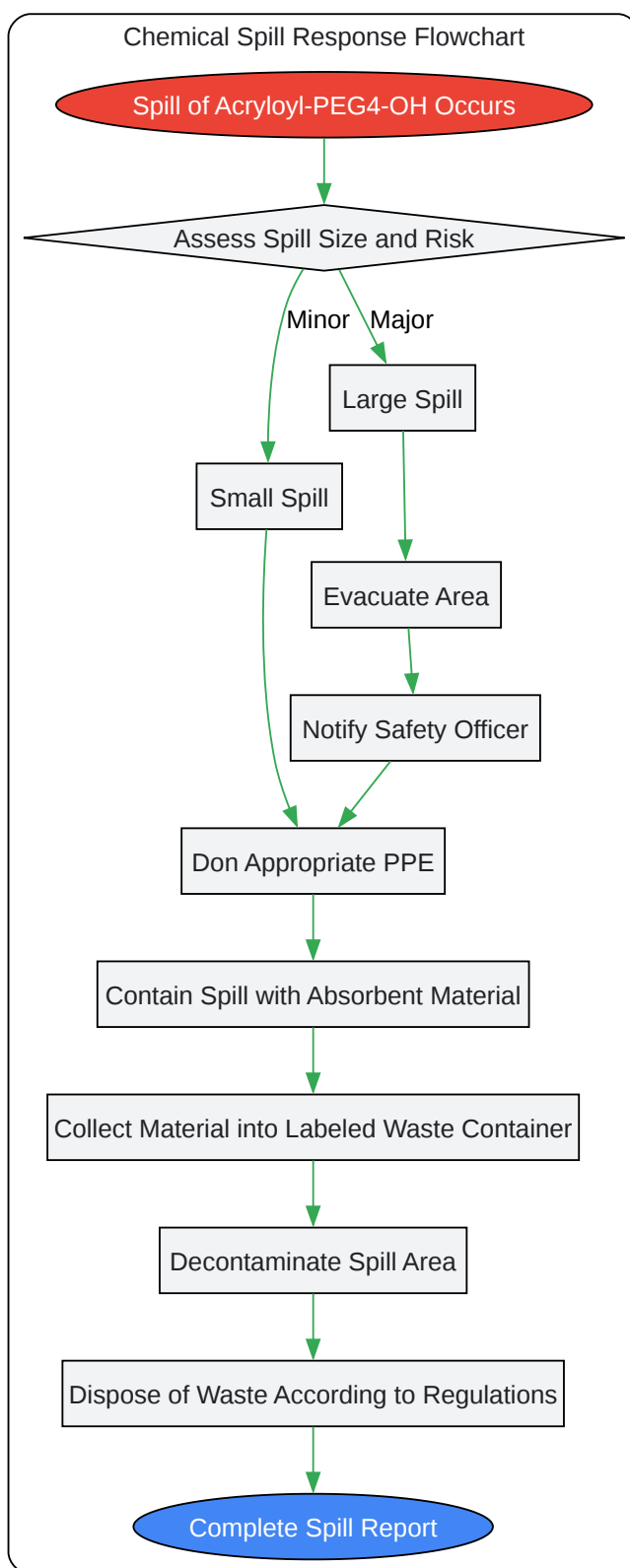
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Caption: Chemical safety assessment workflow for **Acryloyl-PEG4-OH**.



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Caption: Exposure routes and corresponding first aid measures.



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Caption: Decision-making flowchart for a chemical spill.



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## References

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